

Application Notes and Protocols for Herqueinone Production from *Penicillium herquei*

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Compound of Interest

Compound Name: *Herqueline*

Cat. No.: *B1201393*

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Abstract

This document provides a detailed protocol for the laboratory-scale culture of *Penicillium herquei* to produce Herqueinone, a red pigment belonging to the phenalenone class of polyketides. While the user requested information on "**Herqueline**," the predominant and well-documented secondary metabolite of this nature from *P. herquei* is Herqueinone. These protocols cover the entire workflow, from fungal strain maintenance and submerged fermentation to the extraction, purification, and quantification of Herqueinone. The provided methodologies are compiled from various scientific sources to offer a comprehensive guide for researchers interested in the production and investigation of this bioactive compound.

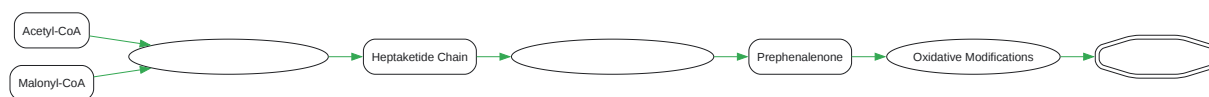
Introduction

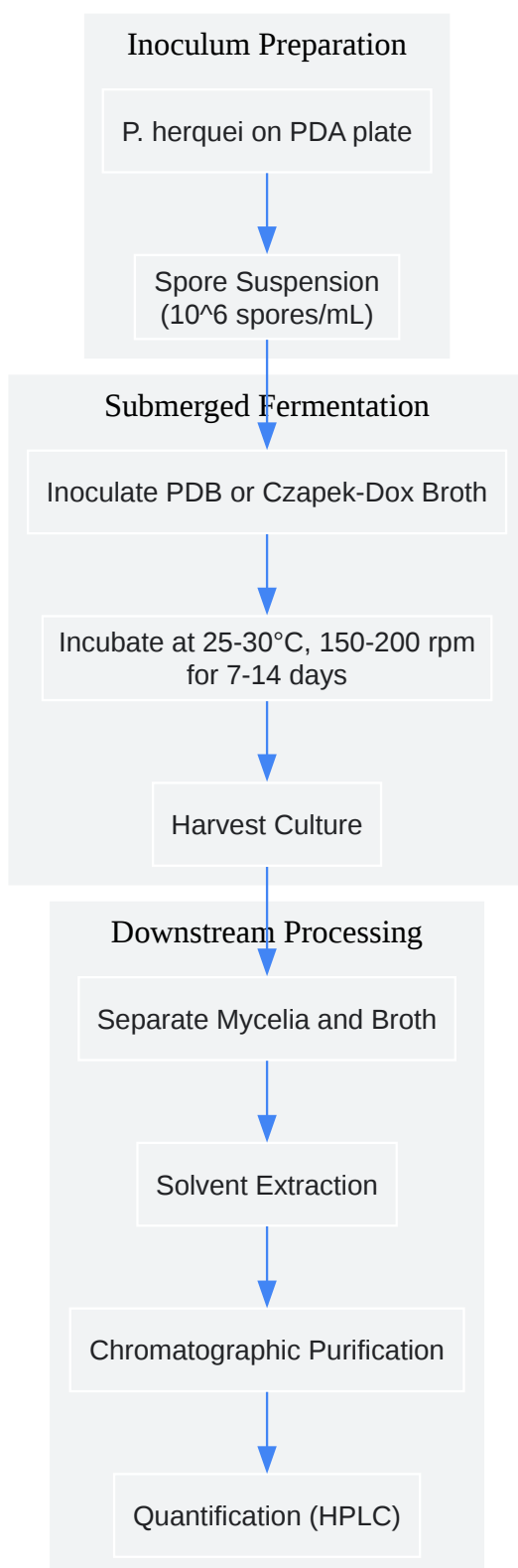
Penicillium herquei is a filamentous fungus known to produce a variety of secondary metabolites, with Herqueinone being one of its characteristic red pigments.^{[1][2]} Herqueinone and related phenalenones have attracted scientific interest due to their potential biological activities. The production of these compounds is influenced by various factors, including the composition of the culture medium and physical fermentation parameters. Optimization of these conditions is crucial for maximizing the yield of the desired metabolite. This guide presents a

standardized protocol for the cultivation of *P. herquei* and the subsequent isolation and analysis of Herqueinone.

Biosynthetic Pathway of Herqueinone

Herqueinone is a polyketide, synthesized through the polyketide pathway. This pathway involves the sequential condensation of acetyl-CoA and malonyl-CoA units to form a polyketide chain, which then undergoes a series of cyclization, and modification reactions to yield the final phenalenone structure.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)





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